

An In-depth Technical Guide to the Spectroscopic Data of 1-Tetralone

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Compound of Interest

Compound Name: 1-Tetralone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **1-Tetralone** (also known as α -Tetralone), a key starting material in the synthesis of various agricultural and pharmaceutical agents. The document presents nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data in a structured format, alongside detailed experimental protocols for data acquisition.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **1-Tetralone**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.02	d	1H	Ar-H (H-8)
7.45	t	1H	Ar-H (H-6)
7.29	t	1H	Ar-H (H-7)
7.21	d	1H	Ar-H (H-5)
2.95	t	2H	-CH ₂ - (H-4)
2.63	t	2H	-CH ₂ - (H-2)
2.13	m	2H	-CH ₂ - (H-3)

Solvent: CDCl₃, Frequency: 400 MHz[1][2]

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
198.3	C=O (C-1)
144.6	Ar-C (C-4a)
133.3	Ar-CH (C-6)
132.8	Ar-C (C-8a)
128.8	Ar-CH (C-8)
126.6	Ar-CH (C-5)
126.3	Ar-CH (C-7)
39.2	-CH ₂ - (C-2)
29.6	-CH ₂ - (C-4)
23.2	-CH ₂ - (C-3)

Solvent: CDCl₃, Frequency: 101 MHz[1][3]

Table 3: IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3065	Weak	Aromatic C-H stretch
2945, 2868	Medium	Aliphatic C-H stretch
1684	Strong	C=O stretch (conjugated ketone)
1600, 1455	Medium	Aromatic C=C stretch
1298	Medium	C-C stretch
768, 745	Strong	Aromatic C-H bend (ortho-disubstituted)

Sample Preparation: Neat (liquid film) or KBr pellet[4][5][6]

Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
146	57.60	[M] ⁺ (Molecular Ion)
118	99.99	[M-C ₂ H ₄] ⁺
90	67.50	[M-C ₂ H ₄ -CO] ⁺
115	13.40	[M-CH ₃ O] ⁺
39	14.60	

Ionization Method: Electron Ionization (EI)[7][8][9]

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for an organic compound like **1-Tetralone**.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A small amount of **1-Tetralone** is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), in an NMR tube. A common concentration is 5-10 mg of the sample in 0.5-0.7 mL of solvent.[\[2\]](#)
- **Data Acquisition:** The NMR spectra are recorded on a spectrometer, such as a Bruker 300 MHz or 400 MHz Avance spectrometer.[\[1\]](#) ^1H and ^{13}C NMR spectra are acquired at ambient temperature. Chemical shifts are referenced to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).

2.2. Infrared (IR) Spectroscopy

- **Sample Preparation (ATR):** For Attenuated Total Reflectance (ATR) IR spectroscopy, a drop of liquid **1-Tetralone** is placed directly on the ATR crystal. A pressure arm is applied to ensure good contact.[\[10\]](#)
- **Sample Preparation (KBr Pellet):** For the potassium bromide (KBr) pellet technique, a small amount of **1-Tetralone** (1-2 mg) is ground with spectroscopic grade KBr (100-200 mg). The mixture is then pressed into a thin, transparent pellet using a hydraulic press.[\[11\]](#)
- **Data Acquisition:** A background spectrum of the empty ATR crystal or a pure KBr pellet is recorded. The sample is then scanned over the range of 4000-400 cm^{-1} . The instrument's software performs a Fourier transform on the resulting interferogram to generate the IR spectrum.[\[10\]](#)[\[12\]](#)

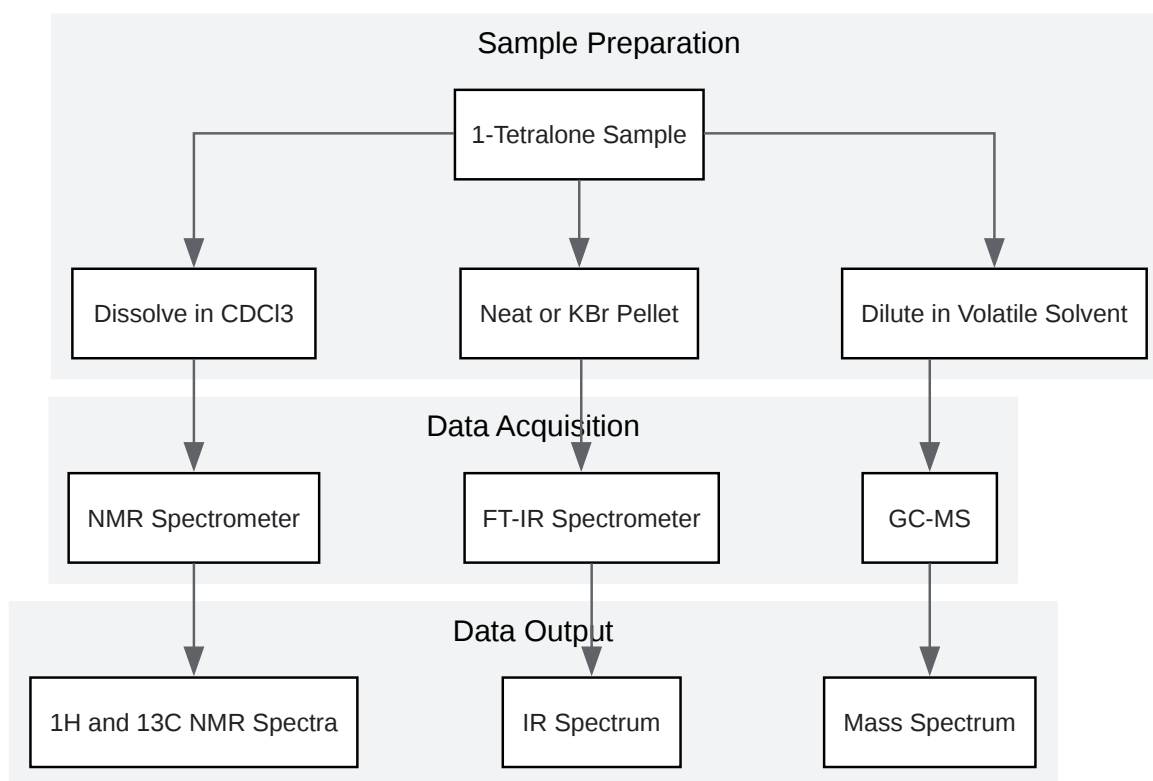
2.3. Mass Spectrometry (MS)

- **Sample Introduction:** For Gas Chromatography-Mass Spectrometry (GC-MS), a dilute solution of **1-Tetralone** in a volatile solvent (e.g., dichloromethane or diethyl ether) is injected into the GC. The GC separates the components of the sample before they enter the mass spectrometer.[\[1\]](#)
- **Ionization:** Electron Ionization (EI) is a common method for volatile compounds like **1-Tetralone**. In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.[\[7\]](#)

- Mass Analysis: The resulting ions are accelerated and separated by a mass analyzer (e.g., a quadrupole) based on their mass-to-charge (m/z) ratio. The detector records the abundance of each ion, generating a mass spectrum.[13]

Visualizations

Workflow for Spectroscopic Analysis of 1-Tetralone



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Caption: A conceptual workflow for the spectroscopic analysis of **1-Tetralone**.

Caption: Chemical structure of **1-Tetralone** with atom numbering for NMR assignments.

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